

Application Notes and Protocols for Measuring SU16f Bioactivity

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Compound of Interest

Compound Name: SU16f

Cat. No.: B1681153

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Introduction

SU16f is a potent and selective small molecule inhibitor of the Platelet-Derived Growth Factor Receptor β (PDGFR β), a receptor tyrosine kinase (RTK).[1] Dysregulation of the PDGFR β signaling pathway is implicated in various pathological processes, including tumor angiogenesis, fibrosis, and certain cancers. **SU16f** exerts its biological effects by competing with ATP for the kinase domain's binding site, thereby inhibiting receptor autophosphorylation and the subsequent activation of downstream signaling cascades. These include the PI3K/Akt and MAPK/ERK pathways, which are crucial for cell proliferation, migration, and survival. This document provides detailed protocols for assessing the bioactivity of **SU16f** in vitro, focusing on its inhibitory effects on PDGFR β signaling, cell proliferation, migration, and angiogenesis.

Data Presentation: Quantitative Analysis of SU16f Bioactivity

The following tables summarize the in vitro efficacy of **SU16f** against its primary target and other related kinases, as well as its anti-proliferative effects on various cell lines.

Table 1: Kinase Inhibition Profile of **SU16f**

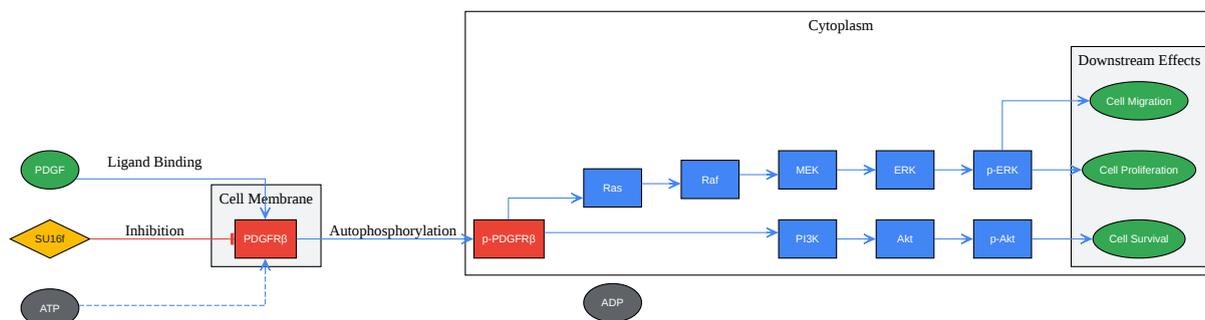
Target Kinase	IC50 (nM)	Assay Type	Notes
PDGFR β	10	Biochemical	Primary target of SU16f.[1]
VEGFR2	140	Biochemical	Shows moderate activity at higher concentrations.[1]
FGFR1	2290	Biochemical	Shows weak activity at micromolar concentrations.[1]

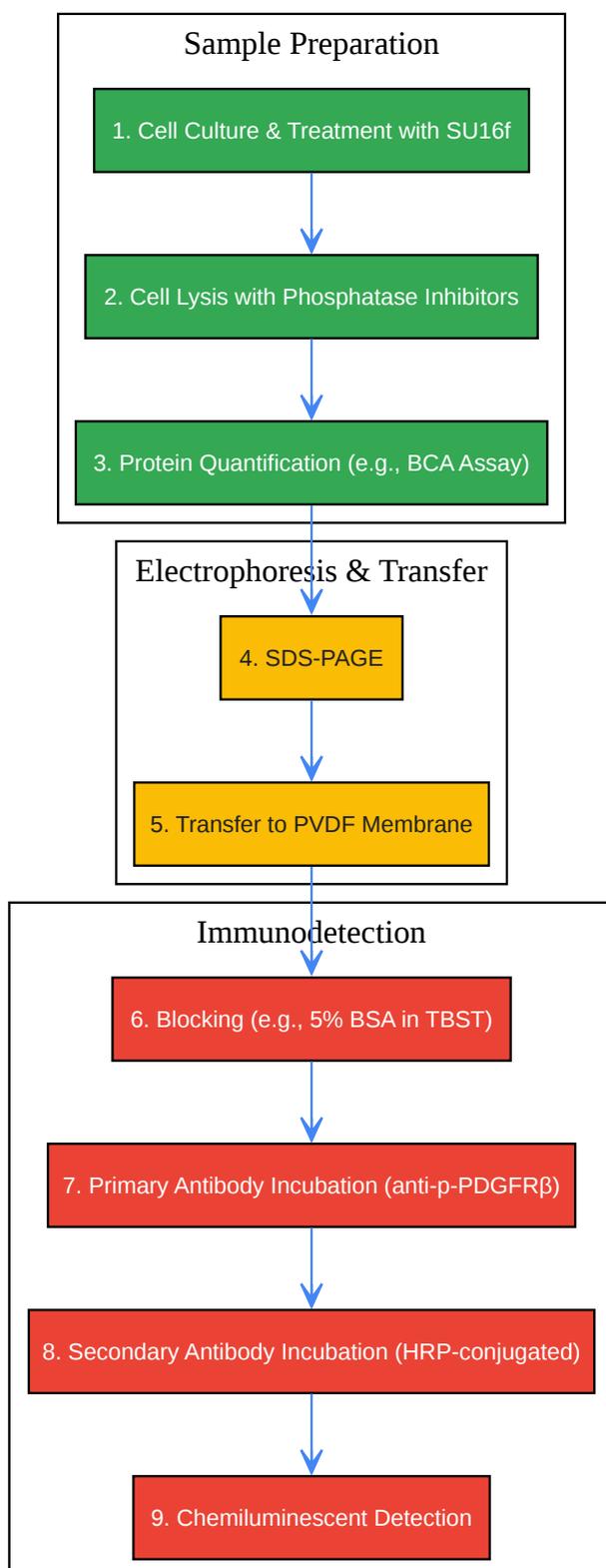
Table 2: Anti-Proliferative Activity of **SU16f** in Cellular Assays

Cell Line	Cell Type	IC50 (μ M)	Assay Type	Notes
HUVEC	Human Umbilical Vein Endothelial Cells	0.11	Proliferation Assay	Demonstrates anti-angiogenic potential.
NIH3T3	Mouse Embryonic Fibroblast	0.11	Proliferation Assay	Useful for studying anti-fibrotic effects.
SGC-7901	Human Gastric Cancer	Not specified	Proliferation Assay	Inhibits proliferation promoted by GC-MS-C conditioned medium.

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated.





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References

- 1. medchemexpress.com [medchemexpress.com]
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